An In-depth Technical Guide to 5-Chloro-2-ethoxy-3-nitropyridine

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Compound of Interest		
Compound Name:	*5-Chloro-2-ethoxy-3-nitropyridine*	
Cat. No.:	*B1593352*	*Get Quote*

For Researchers, Scientists, and Drug Development Professionals

Introduction: A Versatile Heterocyclic Building Block

5-Chloro-2-ethoxy-3-nitropyridine, identified by its CAS number 886373-32-6, is a strategically functionalized pyridine derivative of significant interest in medicinal chemistry and synthetic organic chemistry.[1][2] Its structure incorporates a confluence of reactive sites: a chloro substituent susceptible to nucleophilic displacement, an activating nitro group, and an ethoxy moiety. This arrangement of functional groups makes it a valuable intermediate for the construction of more complex molecular architectures, particularly in the realm of drug discovery where the pyridine scaffold is a prevalent motif.[3][4] This guide provides a comprehensive overview of its chemical properties, a robust protocol for its synthesis, an exploration of its reactivity, and a discussion of its potential applications, grounded in established chemical principles.

Physicochemical Properties

The accurate characterization of a chemical entity is fundamental to its application in research and development. The key physicochemical properties of **5-Chloro-2-ethoxy-3-nitropyridine** are summarized below. It is important to note that while some data for the target molecule is available, other properties are inferred from closely related analogues.

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Property	Value	Source
CAS Number	886373-32-6	[1][5]
Molecular Formula	$C_7H_7ClN_2O_3$	[6][7]
Molecular Weight	202.60 g/mol	[6][7]
Appearance	White to very faint yellow crystalline powder (inferred)	[8][9]
Melting Point	119-123 °C (for the related 5-Chloro-2-nitropyridine)	[8]
Solubility	Soluble in Methanol, Acetone, Methylene Chloride; Insoluble in water (for the related 5-Chloro-2-nitropyridine)	[8]
Storage	Sealed in dry, 2-8°C	[6]

Synthesis of **5-Chloro-2-ethoxy-3-nitropyridine**: A Detailed Protocol

The synthesis of **5-Chloro-2-ethoxy-3-nitropyridine** is most effectively achieved through a nucleophilic aromatic substitution (SNAr) reaction. This pathway is favored due to the presence of the strongly electron-withdrawing nitro group, which activates the pyridine ring towards nucleophilic attack.[10] The following protocol is adapted from established procedures for the ethoxylation of chloronitropyridine derivatives.[11]

Reaction Scheme

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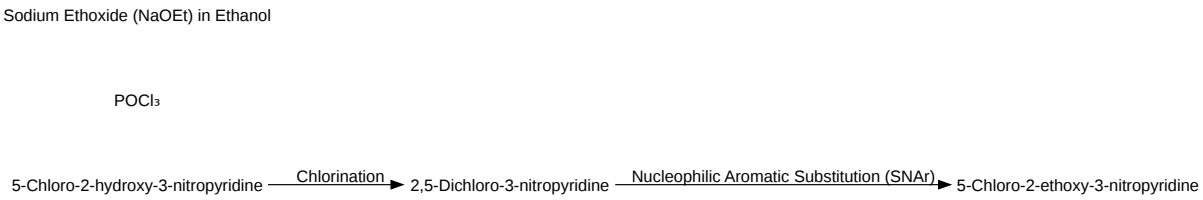

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Caption: Synthetic pathway to **5-Chloro-2-ethoxy-3-nitropyridine**.

Experimental Protocol

Step 1: Chlorination of 5-Chloro-2-hydroxy-3-nitropyridine

This initial step is a common method for converting hydroxypyridines to their more reactive chloro counterparts.

- Materials:
  - 5-Chloro-2-hydroxy-3-nitropyridine
  - Phosphorus oxychloride ($POCl_3$)
  - Round-bottom flask
  - Reflux condenser
  - Heating mantle
  - Ice bath
  - Saturated sodium bicarbonate solution

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  - Ethyl acetate
  - Anhydrous sodium sulfate
- Procedure:
  - In a round-bottom flask equipped with a reflux condenser, cautiously add 5-Chloro-2-hydroxy-3-nitropyridine (1.0 eq) to an excess of phosphorus oxychloride ($POCl_3$, e.g., 5-10 eq).
  - Heat the reaction mixture to reflux (approximately 105 °C) and maintain for 2-4 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
  - After completion, cool the mixture to room temperature and carefully pour it onto crushed ice with vigorous stirring.
  - Neutralize the acidic solution by the slow addition of a saturated sodium bicarbonate solution until the effervescence ceases.
  - Extract the aqueous layer with ethyl acetate (3 x volume).
  - Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield crude 2,5-dichloro-3-nitropyridine.

Step 2: Nucleophilic Aromatic Substitution with Sodium Ethoxide

This step introduces the ethoxy group onto the pyridine ring.

- Materials:
  - 2,5-Dichloro-3-nitropyridine (from Step 1)
  - Sodium metal (Na)
  - Anhydrous Ethanol (EtOH)
  - Round-bottom flask
  - Reflux condenser

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- Magnetic stirrer and stir bar
- Inert atmosphere (Nitrogen or Argon)

- Procedure:
  - In a dry round-bottom flask under an inert atmosphere, prepare a solution of sodium ethoxide by carefully adding sodium metal (1.1 eq) in small portions to anhydrous ethanol. Stir until all the sodium has dissolved.
  - To the freshly prepared sodium ethoxide solution, add the crude 2,5-dichloro-3-nitropyridine (1.0 eq).
  - Heat the reaction mixture to reflux (approximately 78 °C) and stir for 2-6 hours. Monitor the reaction by TLC until the starting material is consumed.
  - Cool the reaction mixture to room temperature and remove the ethanol under reduced pressure.
  - To the residue, add water and extract the product with a suitable organic solvent like ethyl acetate or dichloromethane (3 x volume).
  - Combine the organic extracts, wash with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
  - The crude product can be purified by column chromatography on silica gel using a hexane/ethyl acetate gradient to afford pure **5-Chloro-2-ethoxy-3-nitropyridine**.

Chemical Reactivity and Mechanistic Insights

The reactivity of **5-Chloro-2-ethoxy-3-nitropyridine** is dominated by the principles of nucleophilic aromatic substitution (SNAr). The electron-withdrawing nitro group at the 3-position, along with the electronegative nitrogen atom in the pyridine ring, significantly depletes the electron density of the aromatic system, making it susceptible to attack by nucleophiles.

Nucleophilic Aromatic Substitution (SNAr)

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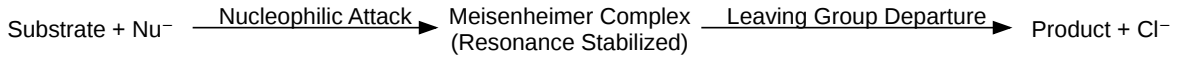
The chlorine atom at the 5-position is the primary site for nucleophilic attack. The general mechanism proceeds via a two-step addition-elimination pathway.



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Caption: Generalized mechanism for SNAr on **5-Chloro-2-ethoxy-3-nitropyridine**.

- Nucleophilic Attack: A nucleophile (Nu^-) attacks the carbon atom bearing the chlorine, breaking the aromaticity of the ring and forming a resonance-stabilized anionic intermediate known as a Meisenheimer complex. The negative charge is delocalized over the pyridine ring and, importantly, onto the oxygen atoms of the nitro group.
- Leaving Group Departure: The aromaticity is restored by the elimination of the chloride ion, which is a good leaving group, to yield the substituted product.

The ethoxy group at the 2-position is generally less prone to substitution under typical SNAr conditions compared to the chloro group.

Reduction of the Nitro Group

The nitro group can be readily reduced to an amino group using various reducing agents, such as catalytic hydrogenation (H_2/Pd-C), or metals in acidic media (e.g., $SnCl_2$/HCl, Fe/HCl). This transformation opens up a plethora of possibilities for further functionalization, such as diazotization reactions or amide bond formation, making it a key step in the synthesis of diverse pharmaceutical scaffolds.

Applications in Drug Discovery and Medicinal Chemistry

Chlorine-containing heterocyclic compounds are of immense importance in the pharmaceutical industry, with a significant number of FDA-approved drugs incorporating this structural feature.[3][12] **5-Chloro-2-ethoxy-3-nitropyridine** serves as a valuable building block for the synthesis of biologically active molecules due to the following reasons:

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- Scaffold for Diverse Substitutions: The reactive chloro and nitro groups allow for the sequential and regioselective introduction of various pharmacophoric elements.
- Modulation of Physicochemical Properties: The introduction of the chloro and ethoxy groups can fine-tune the lipophilicity, metabolic stability, and binding interactions of a lead compound.
- Precursor to Fused Ring Systems: The functional groups on the pyridine ring can be utilized to construct fused heterocyclic systems, which are common in many therapeutic agents.

While specific examples of drugs derived directly from **5-Chloro-2-ethoxy-3-nitropyridine** are not readily available in the public domain, its structural motifs are present in compounds targeting a range of therapeutic areas. For instance, substituted nitropyridines are key intermediates in the synthesis of kinase inhibitors.[4]

Safety and Handling

As a laboratory chemical, **5-Chloro-2-ethoxy-3-nitropyridine** should be handled with appropriate safety precautions. The following hazard statements have been associated with this compound:

- H302: Harmful if swallowed[6]
- H315: Causes skin irritation[6]
- H319: Causes serious eye irritation[6]
- H335: May cause respiratory irritation[6]

Therefore, it is imperative to handle this compound in a well-ventilated fume hood, wearing appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. A full Safety Data Sheet (SDS) should be consulted before use.[2][5]

Conclusion

5-Chloro-2-ethoxy-3-nitropyridine is a highly functionalized and versatile building block with significant potential in synthetic and medicinal chemistry. Its reactivity, primarily governed by nucleophilic aromatic substitution and the potential for nitro group reduction, provides a robust

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platform for the synthesis of a wide array of complex molecules. This guide has provided a detailed overview of its properties, a practical synthetic protocol, and an insight into its reactivity and applications, serving as a valuable resource for researchers in the field of drug discovery and development.

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